

YK-2168: A Technical Guide to its Pro-Apoptotic Activity in Cancer Cells

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Compound of Interest

Compound Name: YK-2168

Cat. No.: B15588314

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Abstract

YK-2168 is a potent and selective small molecule inhibitor of Cyclin-Dependent Kinase 9 (CDK9), a key regulator of transcriptional elongation. Dysregulation of CDK9 activity is a hallmark of various cancers, contributing to the overexpression of anti-apoptotic proteins and uncontrolled cell proliferation. **YK-2168** exerts its anti-tumor effects by inducing apoptosis in cancer cells. This technical guide provides an in-depth overview of the mechanism of action of **YK-2168**, focusing on its role in the apoptotic signaling pathway. It includes a summary of its inhibitory and anti-proliferative activities, detailed experimental protocols for assessing its efficacy, and visual representations of the underlying molecular pathways and experimental workflows.

Introduction

Cyclin-Dependent Kinase 9 (CDK9), in partnership with its regulatory subunit Cyclin T1, forms the core of the positive transcription elongation factor b (P-TEFb) complex. P-TEFb phosphorylates the C-terminal domain of RNA Polymerase II, a critical step in the transition from transcriptional initiation to productive elongation. In many cancers, there is a dependency

on the continuous transcription of short-lived anti-apoptotic proteins, such as Myeloid Cell Leukemia-1 (Mcl-1), to maintain cell survival. By inhibiting CDK9, **YK-2168** effectively shuts down the transcription of these key survival factors, leading to a shift in the cellular balance towards apoptosis. Preclinical studies have demonstrated the potent in vitro and in vivo anti-tumor activity of **YK-2168** in various cancer models, including leukemia, lymphoma, and gastric carcinoma, highlighting its potential as a promising therapeutic agent.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following tables summarize the quantitative data regarding the inhibitory and anti-proliferative activities of **YK-2168**.

Table 1: Biochemical Inhibitory Activity of **YK-2168**[\[1\]](#)[\[2\]](#)

Target	IC50 (nM)
CDK9	7.5
CDK1	466.4
CDK2	361.1

Table 2: In Vitro Anti-proliferative Activity of **YK-2168**[\[1\]](#)[\[2\]](#)

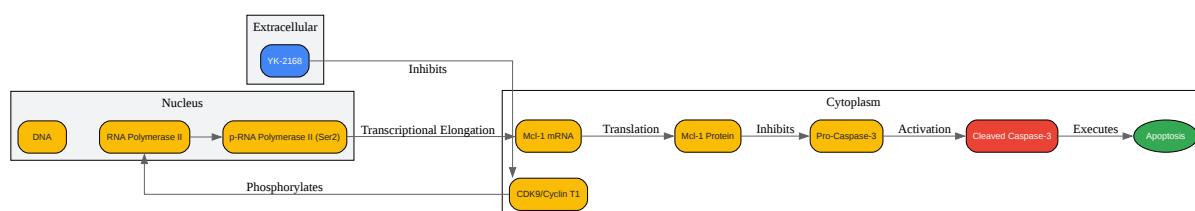
Cell Line	Cancer Type	IC50 (nM)
MV4-11	Leukemia	53.4
Karpas422	Lymphoma	91.1
SNU16	Gastric Carcinoma	88.3

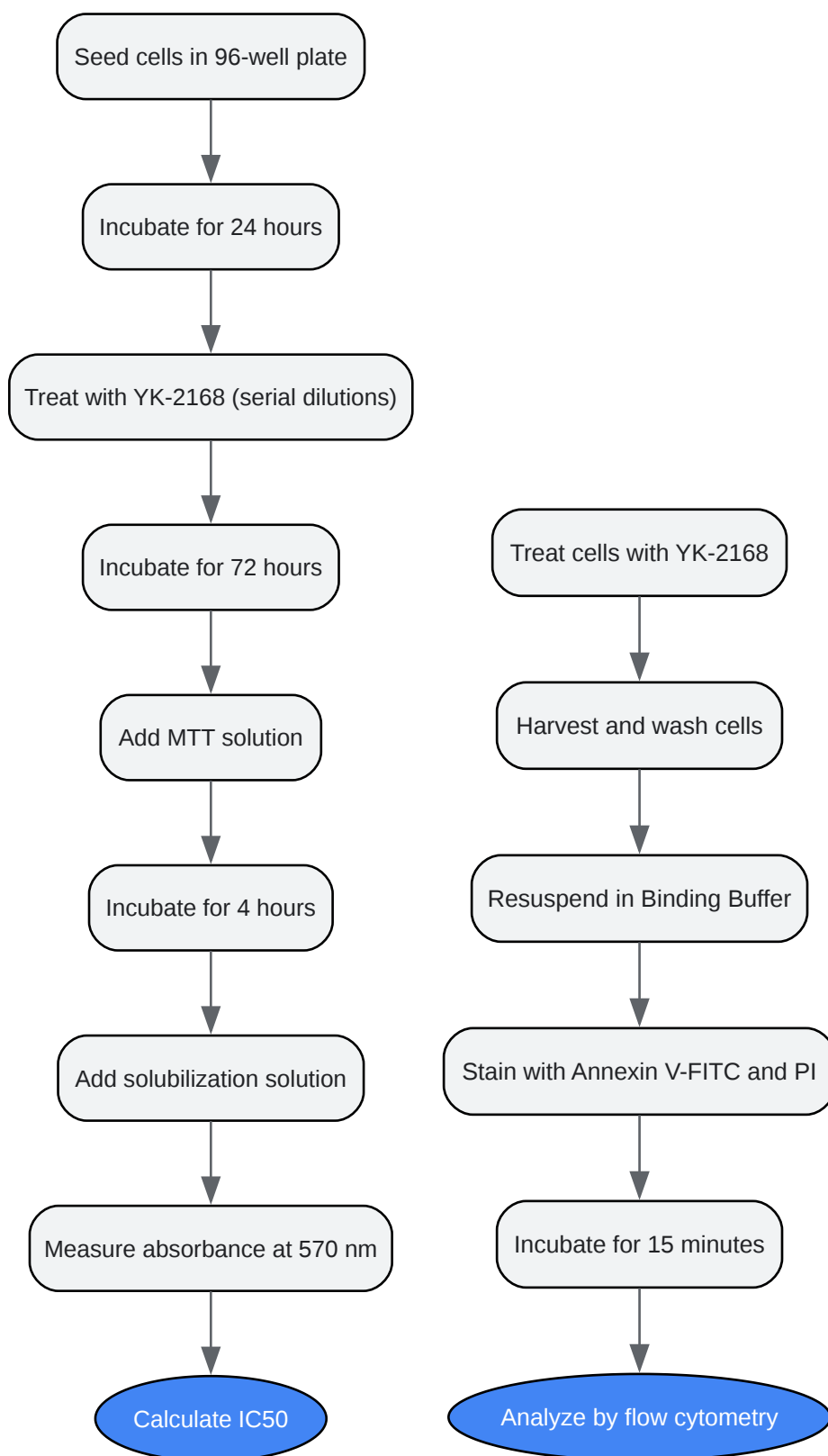
Table 3: In Vivo Anti-tumor Efficacy of **YK-2168**[\[1\]](#)[\[2\]](#)

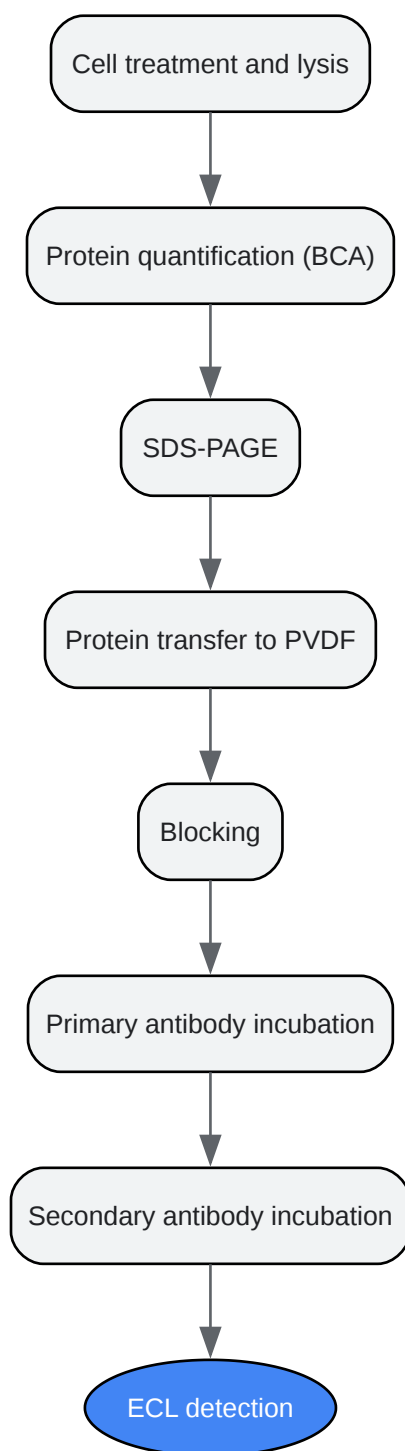
Xenograft Model	Cancer Type	Dose (mpk, QW, IV)	Tumor Growth Inhibition (TGI)
MV4-11 CDX	Leukemia	10	80%
SNU16 CDX	Gastric Carcinoma	10	115% (regression)

Signaling Pathway of YK-2168-Induced Apoptosis

YK-2168's primary mechanism of inducing apoptosis is through the inhibition of the CDK9/Cyclin T1 complex. This inhibition prevents the phosphorylation of RNA Polymerase II, leading to a halt in transcriptional elongation of key survival genes. One of the most critical downstream effects is the rapid downregulation of the anti-apoptotic protein Mcl-1. The depletion of Mcl-1 disrupts the balance of pro- and anti-apoptotic proteins at the mitochondria, leading to the activation of the intrinsic apoptotic pathway. This culminates in the cleavage and activation of executioner caspases, such as caspase-3, which then cleave a multitude of cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis.







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References

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